

[3-(Dimethylamino)phenyl]methanol: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: [3-(Dimethylamino)phenyl]methanol

Cat. No.: B1265762

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Introduction

[3-(Dimethylamino)phenyl]methanol is a valuable bifunctional organic building block featuring a benzylic alcohol and a tertiary amine. This unique combination of functional groups allows for a diverse range of chemical transformations, making it a crucial intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and materials science sectors. Its utility lies in its ability to participate in various reactions such as esterification, etherification, oxidation, and as a precursor for the introduction of the 3-(dimethylaminomethyl)phenyl moiety into larger scaffolds. This technical guide provides a comprehensive overview of the properties, synthesis, and key applications of **[3-(Dimethylamino)phenyl]methanol** as a building block in organic synthesis.

Physicochemical Properties

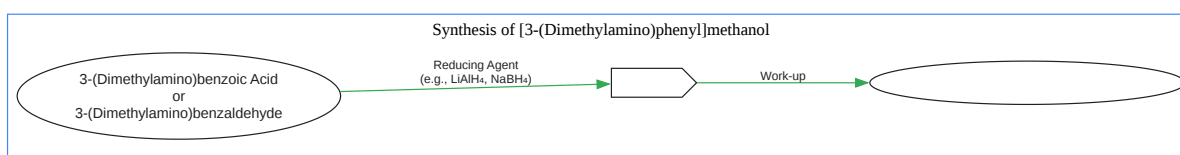
A summary of the key physicochemical properties of **[3-(Dimethylamino)phenyl]methanol** is presented in the table below, providing essential data for its handling and use in experimental setups.

Property	Value
CAS Number	23501-93-1
Molecular Formula	C ₉ H ₁₃ NO
Molecular Weight	151.21 g/mol
Boiling Point	282-283 °C
Density	1.056 g/mL at 25 °C

Synthesis of [3-(Dimethylamino)phenyl]methanol

The primary synthetic route to [3-(Dimethylamino)phenyl]methanol involves the reduction of a suitable precursor bearing the 3-(dimethylamino)phenyl scaffold with an oxidized benzylic position.

Workflow for the Synthesis of [3-(Dimethylamino)phenyl]methanol



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Caption: General synthetic workflow for [3-(Dimethylamino)phenyl]methanol.

Experimental Protocol: Reduction of 3-(Dimethylamino)benzoic Acid

This protocol describes a general procedure for the synthesis of **[3-(Dimethylamino)phenyl]methanol** via the reduction of 3-(Dimethylamino)benzoic acid.

Materials:

- 3-(Dimethylamino)benzoic acid
- Lithium aluminum hydride (LiAlH_4) or Sodium borohydride (NaBH_4)
- Anhydrous tetrahydrofuran (THF) or other suitable ether solvent
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), a solution of 3-(Dimethylamino)benzoic acid in anhydrous THF is prepared.
- The solution is cooled to 0 °C in an ice bath.
- A solution or suspension of the reducing agent (e.g., LiAlH_4 in THF) is slowly added to the stirred solution of the carboxylic acid via the dropping funnel. Caution: The reaction is exothermic and generates hydrogen gas.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours to ensure the completion of the reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is carefully quenched by the slow, dropwise addition of water, followed by a 15% aqueous sodium hydroxide solution, and then more water, while cooling the flask in an ice bath.

- The resulting precipitate is filtered off and washed with THF or another suitable organic solvent.
- The combined organic filtrates are dried over anhydrous MgSO_4 or Na_2SO_4 , filtered, and the solvent is removed under reduced pressure to yield the crude **[3-(Dimethylamino)phenyl]methanol**.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

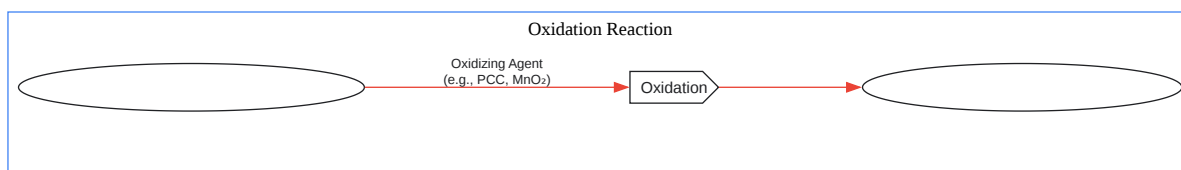
[3-(Dimethylamino)phenyl]methanol as a Building Block in Organic Synthesis

The presence of both a nucleophilic tertiary amine and a versatile benzylic alcohol allows **[3-(Dimethylamino)phenyl]methanol** to be a key player in the construction of a variety of more complex molecules.

Key Reactions and Synthetic Applications

1. Oxidation to 3-(Dimethylamino)benzaldehyde:

The benzylic alcohol can be readily oxidized to the corresponding aldehyde, 3-(dimethylamino)benzaldehyde, a valuable intermediate in its own right, used in the synthesis of dyes, pharmaceuticals, and as a reagent in analytical chemistry.



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Caption: Oxidation of **[3-(Dimethylamino)phenyl]methanol**.

Experimental Protocol: Oxidation with Pyridinium Chlorochromate (PCC)

Materials:

- **[3-(Dimethylamino)phenyl]methanol**
- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane (DCM)
- Silica gel
- Celatom® or Florisil®

Procedure:

- To a stirred suspension of PCC in anhydrous DCM, a solution of **[3-(Dimethylamino)phenyl]methanol** in anhydrous DCM is added in one portion.
- The reaction mixture is stirred at room temperature for several hours. The progress of the reaction is monitored by TLC.
- Upon completion, the reaction mixture is diluted with diethyl ether and filtered through a pad of silica gel or Celatom® to remove the chromium salts.
- The filter cake is washed with additional diethyl ether.
- The combined filtrates are concentrated under reduced pressure to give the crude 3-(dimethylamino)benzaldehyde.
- The crude product can be purified by column chromatography or distillation.

2. Etherification and Esterification Reactions:

The hydroxyl group of **[3-(Dimethylamino)phenyl]methanol** can readily undergo etherification and esterification reactions, allowing for its incorporation into a wide array of molecular architectures.

Experimental Protocol: Williamson Ether Synthesis (General Procedure)

Materials:

- **[3-(Dimethylamino)phenyl]methanol**
- A strong base (e.g., sodium hydride, NaH)
- An alkyl halide (e.g., methyl iodide, benzyl bromide)
- Anhydrous solvent (e.g., THF, DMF)

Procedure:

- To a stirred suspension of a strong base (e.g., NaH) in an anhydrous solvent, a solution of **[3-(Dimethylamino)phenyl]methanol** in the same solvent is added dropwise at 0 °C under an inert atmosphere.
- The mixture is stirred at room temperature for a period to allow for the formation of the alkoxide.
- The alkyl halide is then added to the reaction mixture, which is subsequently heated to an appropriate temperature for several hours.
- The reaction is monitored by TLC. Upon completion, the reaction is quenched with water and the product is extracted with an organic solvent.
- The organic layer is washed with brine, dried over an anhydrous drying agent, and concentrated under reduced pressure.
- The resulting ether is purified by column chromatography or distillation.

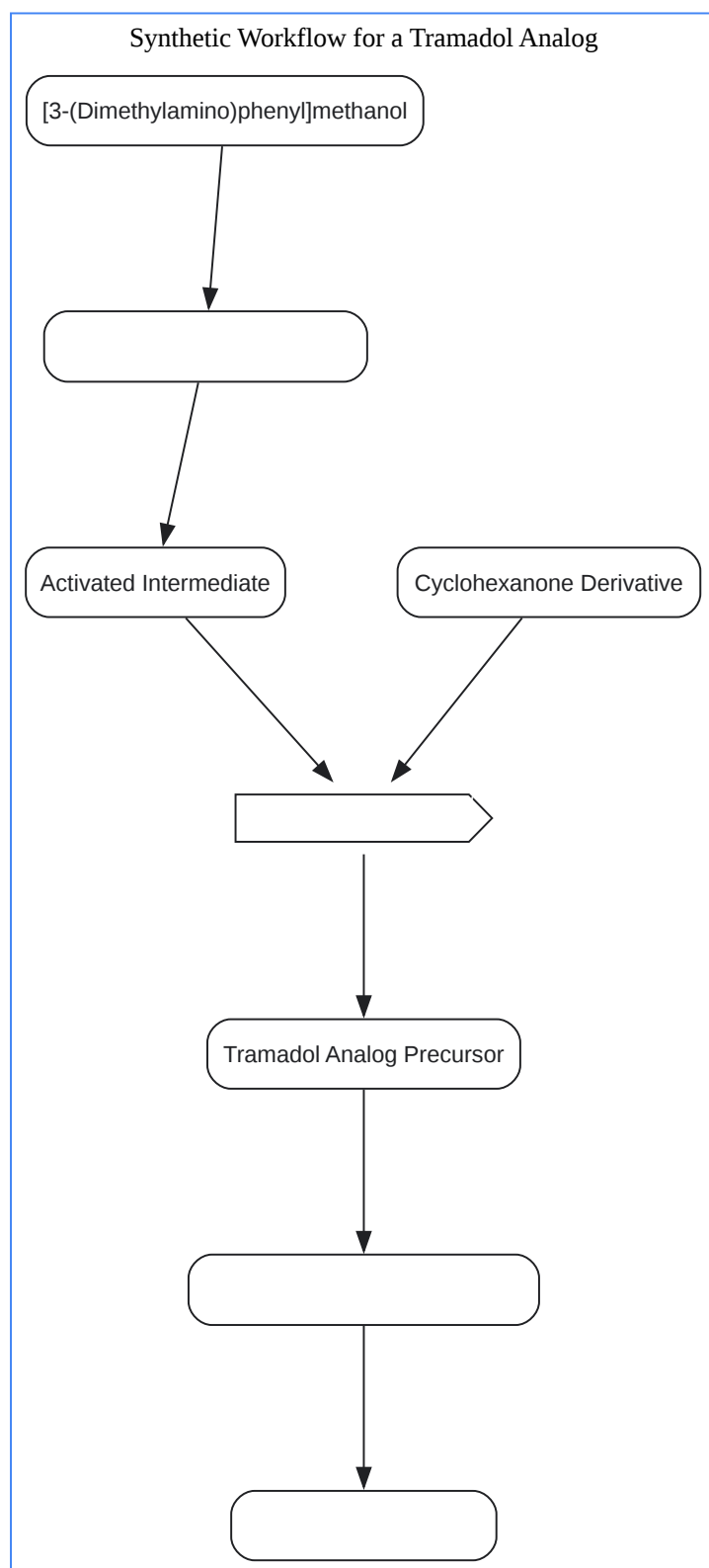
3. Precursor to Pharmaceutical Ingredients:

[3-(Dimethylamino)phenyl]methanol serves as a key building block in the synthesis of various active pharmaceutical ingredients (APIs). For instance, it is a structural component of analogs of Tramadol and Tapentadol, both of which are centrally acting analgesics. The

synthesis of these complex molecules often involves multi-step sequences where the **[3-(Dimethylamino)phenyl]methanol** moiety is introduced early in the synthetic route.

Illustrative Synthetic Workflow: Incorporation into a Tramadol Analog

The following diagram illustrates a conceptual workflow for the use of **[3-(Dimethylamino)phenyl]methanol** in the synthesis of a Tramadol analog.



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Caption: Conceptual workflow for a Tramadol analog synthesis.

Conclusion

[3-(Dimethylamino)phenyl]methanol is a highly versatile and valuable building block in organic synthesis. Its bifunctional nature allows for a wide range of chemical modifications, making it an essential intermediate in the preparation of a diverse array of complex organic molecules. The experimental protocols and synthetic workflows provided in this guide are intended to serve as a practical resource for researchers and scientists in the fields of organic chemistry and drug development, facilitating the innovative application of this important chemical entity. As the demand for novel pharmaceuticals and functional materials continues to grow, the utility of **[3-(Dimethylamino)phenyl]methanol** as a key synthetic intermediate is expected to expand further.

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